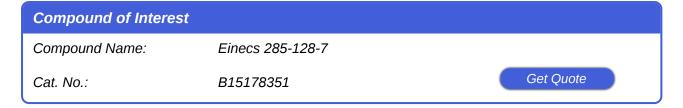


An In-depth Technical Guide to EINECS 285-128-7: Cocamidopropyl Betaine

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical substance identified by EINECS number 285-128-7, a complex mixture of amidoamines and betaines commonly referred to as Cocamidopropyl Betaine (CAPB). Due to its amphoteric surfactant properties, it is a widely utilized ingredient in the cosmetic and personal care industries.[1][2][3][4][5]

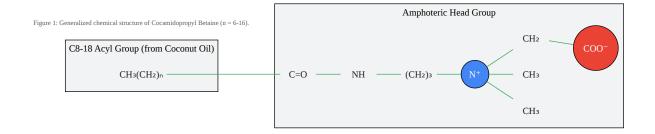
Chemical Identity and Structure

EINECS 285-128-7 corresponds to the chemical name: 1-Propanaminium, 3-amino-N-(carboxymethyl)-N,N-dimethyl-, N-C8-18-acyl derivs., inner salts. This nomenclature describes a mixture of related compounds where the acyl group is derived from fatty acids with carbon chain lengths ranging from 8 to 18. These fatty acids are typically sourced from coconut oil.[6]

The representative structure of Cocamidopropyl Betaine features a fatty acid amide linked to a propyl dimethylamino group, which is further quaternized with a carboxymethyl group. This zwitterionic nature, possessing both a cationic quaternary ammonium group and an anionic carboxylate group, is key to its function as a surfactant.[2][7][8]

A common representative molecule in this mixture is derived from lauric acid (a C12 fatty acid), which is abundant in coconut oil.[6]





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Figure 1: Generalized chemical structure of Cocamidopropyl Betaine (n = 6-16).

Physicochemical Properties

Cocamidopropyl Betaine is typically supplied as a pale yellow aqueous solution.[2][6] Its properties make it a versatile ingredient in various formulations.

Property	Value	Reference
Appearance	Clear to slight yellow liquid	[6]
Density	~1.05 g/cm³	[6]
Boiling Point	> 100 °C (212 °F; 373 K)	[6]
Melting Point	< -10 °C (14 °F; 263 K)	[6]
Solubility	Soluble in water	[2]
pH (1% aqueous solution)	4.5 - 5.5 (typical for shampoos)	[4]

Experimental Protocols

Synthesis of Cocamidopropyl Betaine

The industrial synthesis of Cocamidopropyl Betaine is generally a two-step process.[9][10]

Step 1: Amidation

Foundational & Exploratory





 Reactants: Fatty acids from coconut oil (or their methyl esters) and dimethylaminopropylamine (DMAPA).[11][12]

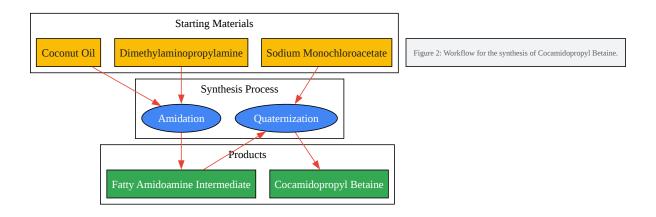
Procedure:

- The fatty acids and DMAPA are charged into a reactor.
- The mixture is heated to approximately 175°C.[12]
- Water is continuously removed to drive the reaction towards the formation of the fatty amidoamine intermediate.[12]
- The reaction is monitored until the free fatty acid content is below 1%.[12]
- Excess DMAPA is removed, often by steam stripping under vacuum.

Step 2: Quaternization (Betainization)

- Reactants: The fatty amidoamine intermediate and sodium monochloroacetate (SMCA).[12]
- Procedure:
 - The fatty amidoamine is dissolved in water.
 - Sodium monochloroacetate is added to the solution over a period of 30 minutes.
 - The reaction mixture is heated to 80-85°C and stirred for several hours.[12]
 - The pH is maintained between 7.5 and 8.2 with the addition of a base like sodium hydroxide.[12]
 - The reaction is monitored until the conversion to the betaine is complete.





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Figure 2: Workflow for the synthesis of Cocamidopropyl Betaine.

Mechanism of Action and Applications

As an amphoteric surfactant, Cocamidopropyl Betaine exhibits both anionic and cationic properties depending on the pH of the solution.[4][8] This dual nature allows it to act as a:

- Cleansing Agent: It effectively reduces the surface tension of water, allowing for the emulsification and removal of oils and dirt.[1][2]
- Foaming Agent: It contributes to the generation of a stable and rich lather in cleaning products.[1][4][13]
- Thickener: It increases the viscosity of formulations, improving their texture.[4][13]
- Conditioning and Antistatic Agent: In hair care products, it can reduce static electricity and improve manageability.[1][2]

Due to its mildness compared to some other surfactants, it is a common ingredient in shampoos, body washes, facial cleansers, and other personal care products.[1][4] It can also reduce the irritation potential of harsher anionic surfactants when used in combination.[5][8]



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